

# Vegfr-2-IN-60: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: Vegfr-2-IN-60

Cat. No.: B15583047

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for **Vegfr-2-IN-60**, a potent inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). These guidelines are intended to assist researchers in designing and executing experiments to evaluate the efficacy and mechanism of action of this compound in various preclinical models.

## Product Information and Purchasing

**Vegfr-2-IN-60** is a small molecule inhibitor with high affinity for VEGFR-2, a key mediator of angiogenesis. It has demonstrated cytotoxic activity against various cancer cell lines.<sup>[1][2]</sup>

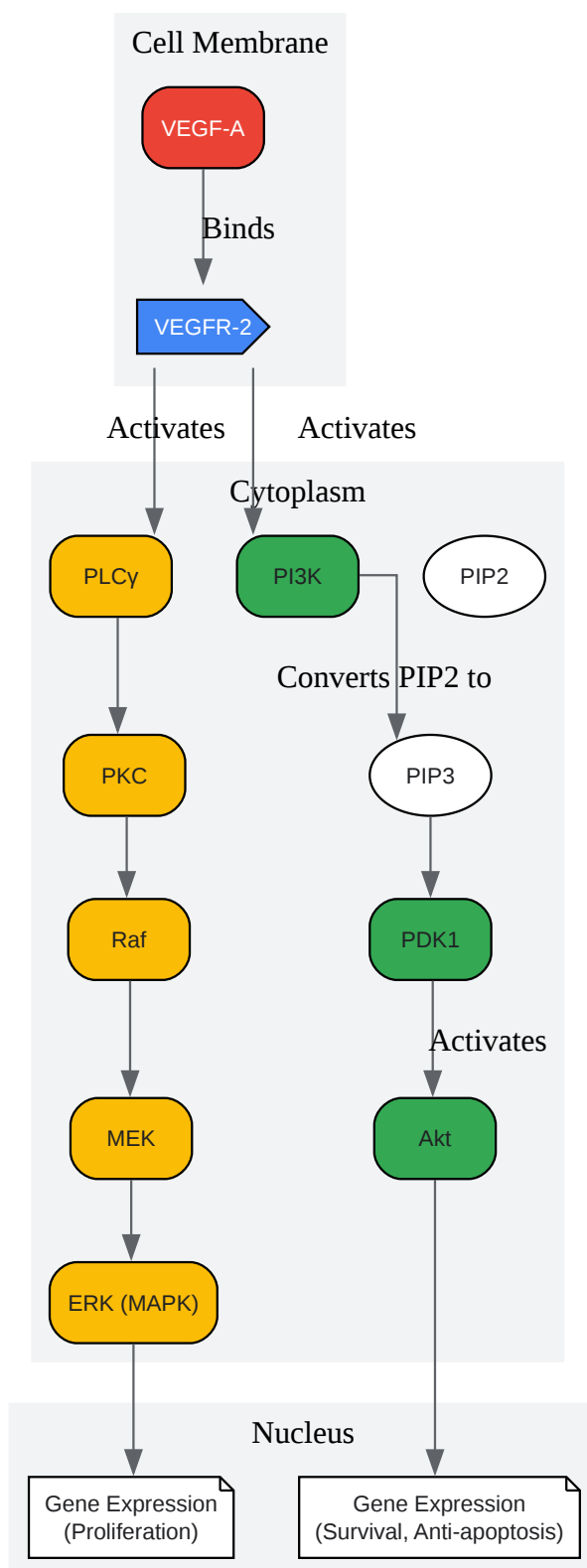
| Parameter           | Details                                                                 | Source                              |
|---------------------|-------------------------------------------------------------------------|-------------------------------------|
| Product Name        | Vegfr-2-IN-60 (also referred to as compound 5c)                         | MedchemExpress, InvivoChem          |
| Target              | VEGFR-2                                                                 | MedchemExpress, InvivoChem          |
| IC50                | 1.07 nM                                                                 | MedchemExpress[1],<br>InvivoChem[2] |
| Biological Activity | Exhibits cytotoxic activity against HCC1806, Hela, and A549 cell lines. | MedchemExpress[1],<br>InvivoChem[2] |
| Primary Use         | For research use only. Not for human use.                               | InvivoChem[2]                       |

## Supplier Information:

| Supplier       | Catalog Number | Purity                                       | Website          |
|----------------|----------------|----------------------------------------------|------------------|
| MedchemExpress | HY-170549      | >98% (as specified on similar product pages) | --INVALID-LINK-- |
| InvivoChem     | V105135        | ≥98%                                         | --INVALID-LINK-- |

## Scientific Background: VEGFR-2 Signaling Pathway

VEGFR-2 is a receptor tyrosine kinase that plays a central role in angiogenesis, the formation of new blood vessels.[3][4] Upon binding of its ligand, primarily VEGF-A, VEGFR-2 dimerizes and undergoes autophosphorylation of specific tyrosine residues in its cytoplasmic domain.[3][5] This activation triggers multiple downstream signaling cascades that are crucial for endothelial cell proliferation, migration, survival, and permeability.[4][6][7] The two major pathways initiated by VEGFR-2 activation are the PLCγ-PKC-Raf-MEK-MAPK pathway, which primarily regulates cell proliferation, and the PI3K-Akt pathway, which is essential for cell survival.[4][6][7]



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VEGFR-2 Signaling Pathway Diagram

## Experimental Protocols

The following are generalized protocols that can be adapted for the evaluation of **Vegfr-2-IN-60**.

### In Vitro VEGFR-2 Kinase Inhibition Assay (ELISA-based)

This assay determines the direct inhibitory effect of **Vegfr-2-IN-60** on the enzymatic activity of the VEGFR-2 kinase.

Materials:

- Recombinant human VEGFR-2 kinase
- Poly(Glu, Tyr) 4:1 substrate-coated 96-well plates
- **Vegfr-2-IN-60**
- ATP
- Anti-phosphotyrosine antibody conjugated to HRP
- TMB substrate
- Stop solution (e.g., 2N H<sub>2</sub>SO<sub>4</sub>)
- Assay buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl<sub>2</sub>, 1 mM EGTA, 0.01% Brij-35, 2 mM DTT)
- Plate reader

Procedure:

- Prepare serial dilutions of **Vegfr-2-IN-60** in assay buffer.
- Add 25 µL of the diluted inhibitor or vehicle control to the wells of the substrate-coated plate.
- Add 25 µL of recombinant VEGFR-2 kinase solution to each well.

- Incubate for 10 minutes at room temperature to allow for inhibitor binding.
- Initiate the kinase reaction by adding 50 µL of ATP solution to each well.
- Incubate for 30-60 minutes at 37°C.
- Wash the plate three times with wash buffer (e.g., PBS with 0.05% Tween-20).
- Add 100 µL of HRP-conjugated anti-phosphotyrosine antibody to each well and incubate for 1 hour at room temperature.
- Wash the plate three times.
- Add 100 µL of TMB substrate and incubate in the dark for 15-30 minutes.
- Stop the reaction by adding 100 µL of stop solution.
- Read the absorbance at 450 nm using a plate reader.
- Calculate the IC<sub>50</sub> value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.[\[8\]](#)

## Cell Viability Assay (MTT Assay)

This assay measures the cytotoxic effect of **Vegfr-2-IN-60** on cancer cell lines.

Materials:

- VEGFR-2 expressing cancer cell lines (e.g., HepG2, HCT-116, MCF-7)
- **Vegfr-2-IN-60**
- Complete cell culture medium
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO
- 96-well plates

- Incubator (37°C, 5% CO<sub>2</sub>)
- Plate reader

#### Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and allow them to adhere overnight.
- Treat the cells with various concentrations of **Vegfr-2-IN-60** or vehicle control.
- Incubate for 48-72 hours.
- Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours.
- Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Shake the plate for 10 minutes.
- Read the absorbance at 570 nm.
- Calculate the percentage of cell viability relative to the vehicle-treated control cells and determine the IC<sub>50</sub> value.[\[9\]](#)

## Endothelial Cell Tube Formation Assay

This assay assesses the anti-angiogenic potential of **Vegfr-2-IN-60** by measuring its effect on the formation of capillary-like structures by endothelial cells.

#### Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs)
- Matrigel
- **Vegfr-2-IN-60**
- Endothelial cell growth medium

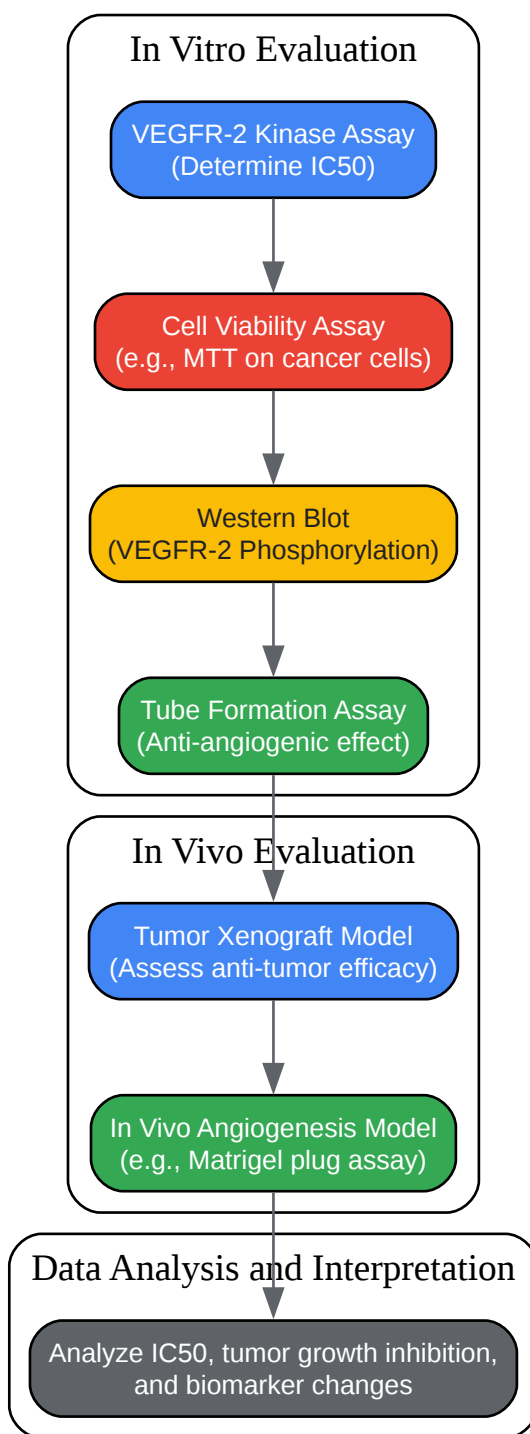
- 96-well plates
- Microscope

Procedure:

- Thaw Matrigel on ice and coat the wells of a 96-well plate with 50 µL of Matrigel.
- Incubate the plate at 37°C for 30-60 minutes to allow the Matrigel to solidify.
- Seed HUVECs (1-2 x 10<sup>4</sup> cells/well) onto the Matrigel-coated wells.
- Treat the cells with different concentrations of **Vegfr-2-IN-60** or vehicle control.
- Incubate for 4-18 hours at 37°C.
- Visualize and photograph the tube formation using a microscope.
- Quantify the degree of tube formation by measuring parameters such as the number of branch points and total tube length.[\[8\]](#)

## Experimental Workflow

The following diagram illustrates a typical workflow for evaluating a VEGFR-2 inhibitor.



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Workflow for VEGFR-2 Inhibitor Evaluation

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